

Methyl Vanillate as a Substrate for Enzymatic Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl Vanillate

Cat. No.: B1676491

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Introduction

Methyl vanillate, the methyl ester of vanillic acid, is a versatile aromatic compound derived from lignin and other natural sources. Its chemical structure, featuring a phenolic hydroxyl group, a methoxy group, and a methyl ester, presents multiple sites for enzymatic modification. This makes **methyl vanillate** an attractive substrate for a variety of biocatalytic transformations, leading to the synthesis of valuable compounds for the pharmaceutical, food, and cosmetic industries. This document provides detailed application notes and protocols for the use of **methyl vanillate** in enzymatic reactions, including hydrolysis, transesterification, and glycosylation.

Enzymatic Hydrolysis of Methyl Vanillate

The hydrolysis of the methyl ester bond in **methyl vanillate** yields vanillic acid, a key intermediate in the production of vanillin and other fine chemicals. This reaction can be efficiently catalyzed by esterases.

Enzyme Spotlight: Esterase from *Enterobacter cloacae* (PrbA)

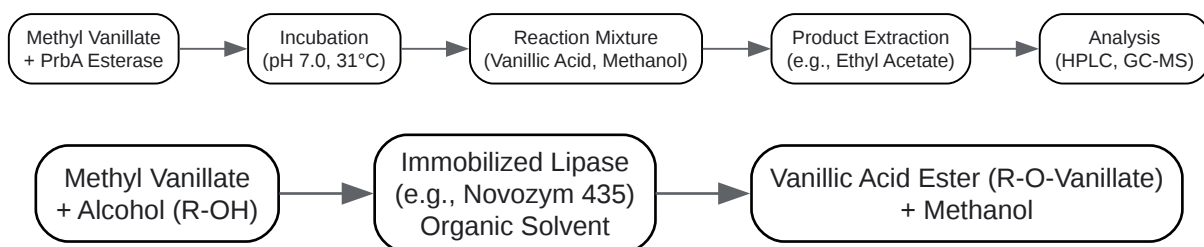
An esterase identified as PrbA from *Enterobacter cloacae* has been shown to effectively hydrolyze **methyl vanillate**. This enzyme exhibits broad substrate specificity and can be

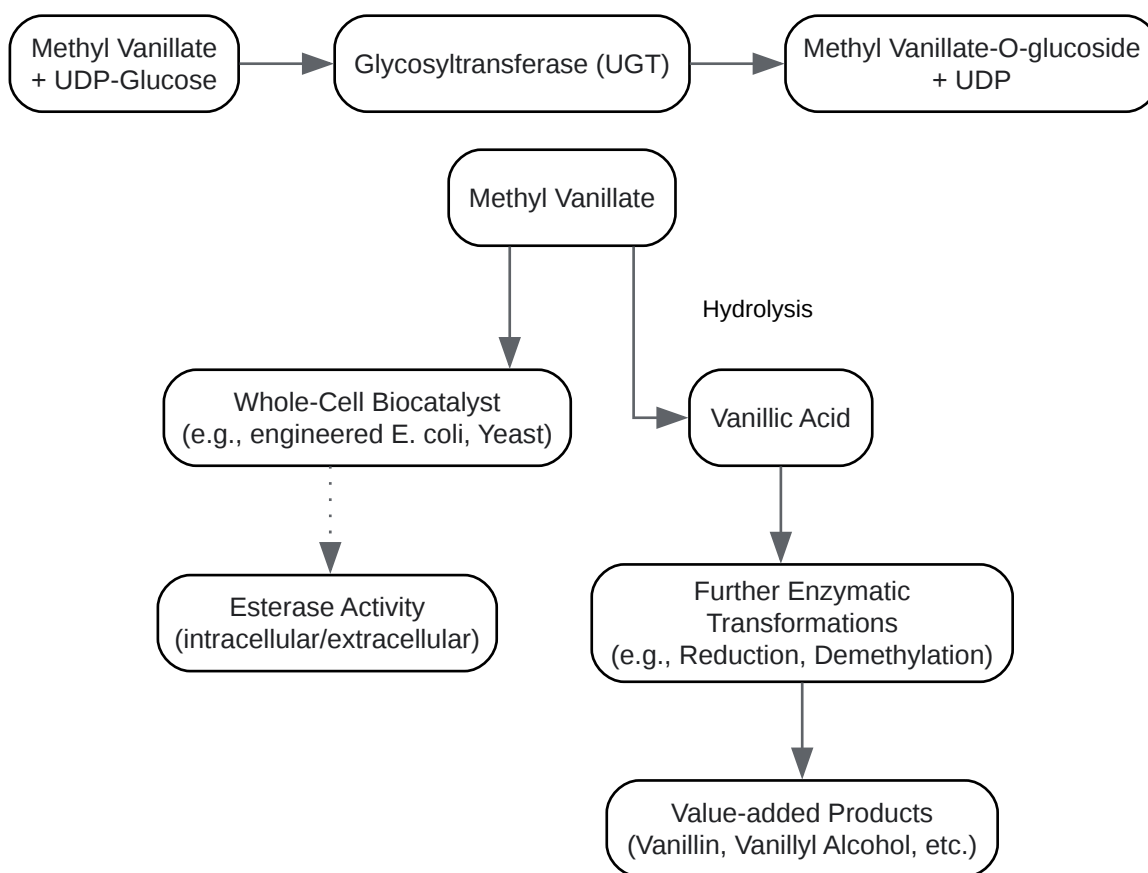
utilized for the targeted conversion of **methyl vanillate** to vanillic acid[1][2].

Quantitative Data Summary

Enzyme	Substrate	Relative Activity (%)	Km (mM)	Vmax (mM/min)	Optimal pH	Optimal Temp (°C)	Reference
PrbA Esterase	Methyl Vanillate	>20 (relative to propyl paraben)	Not Reported	Not Reported	7.0	31	[1]
PrbA Esterase	Propyl Paraben	100	0.45 - 0.88	0.031 - 0.15	7.0	31	[1]

Experimental Workflow: Hydrolysis of **Methyl Vanillate**





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References

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- 2. researchgate.net [researchgate.net]
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